

Essential Safety and Logistical Information for Handling [SER140]-PLP(139-151)

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Compound of Interest

Compound Name: [SER140]-PLP(139-151)

Cat. No.: B612781

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of the peptide [SER140]-PLP(139-151). The following procedures are designed to minimize risk and ensure the integrity of the product throughout its use in a laboratory setting.

[SER140]-PLP(139-151) is a synthetic peptide, a serine-substituted variant of the myelin proteolipid protein (PLP) fragment 139-151.^{[1][2][3]} It is primarily used in research to induce Experimental Autoimmune Encephalomyelitis (EAE) in mice, serving as a model for studying autoimmune diseases such as multiple sclerosis.^{[1][2][3]}

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical when handling [SER140]-PLP(139-151), particularly in its lyophilized powder form, to prevent inhalation, ingestion, or skin contact. A risk assessment should be conducted for specific laboratory tasks to determine if additional PPE is required.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes. Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Face Shield	Recommended in addition to safety goggles when there is a significant splash hazard.	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. Double gloving may be necessary for added protection. Gloves should be removed and replaced immediately after any contact with the peptide.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential contamination.
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling larger quantities of the lyophilized peptide to avoid inhalation of dust particles.
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Minimum attire for working in a laboratory where hazardous materials are present.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and integrity of **[SER140]-PLP(139-151)**.

Receiving and Initial Inspection:

- Inspect the package for any signs of damage upon arrival.
- Verify that the contents match the order.
- Note any variations in the appearance of the lyophilized powder.

Handling the Lyophilized Peptide:

- Due to the hygroscopic nature of peptides, allow the container to warm to room temperature in a desiccator before opening to prevent moisture absorption.
- Weigh the lyophilized powder quickly in a controlled environment, such as a chemical fume hood, to minimize exposure to air and moisture.
- After weighing, tightly reseal the container. For long-term storage, consider flushing the container with an inert gas like dry nitrogen before sealing.

Reconstitution:

- Peptides should be reconstituted using sterile, low-pH buffers or solvents to minimize the risk of contamination and aggregation.
- For in vitro studies, it can be dissolved in sterile water or a suitable buffer.^[4] For in vivo experiments, it is often emulsified in Complete Freund's Adjuvant (CFA).^{[1][5]}
- If using organic solvents like DMSO for initial solubilization of hydrophobic peptides, dilute slowly into the aqueous buffer with gentle mixing.^[6]
- Sonication or gentle warming can be used to aid dissolution if precipitation occurs.^[7]

Storage Conditions:

Form	Storage Temperature	Duration	Additional Recommendations
Lyophilized Powder	-20°C to -80°C	Long-term (up to 2 years at -80°C)	Store in a desiccator, protected from light.[7]
In Solution (Stock)	-20°C to -80°C	Up to 1 month at -20°C; up to 6 months at -80°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store in tightly sealed containers.[7]
In Tissue Culture Media	-20°C or -80°C	Up to 3 months at -20°C; up to 1 year at -80°C	Limit the number of freeze-thaw cycles.[8]

Disposal Plan

All waste materials, including empty vials, contaminated gloves, and other disposable items, should be considered chemical waste. Dispose of unused **[SER140]-PLP(139-151)** and contaminated materials in accordance with local, state, and federal regulations.[9] Do not dispose of it down the drain or in the regular trash.

Experimental Protocols

EAE Induction in SJL Mice

This protocol is a summary of the active immunization method to induce a relapsing-remitting EAE model in SJL mice.[1][5]

Materials:

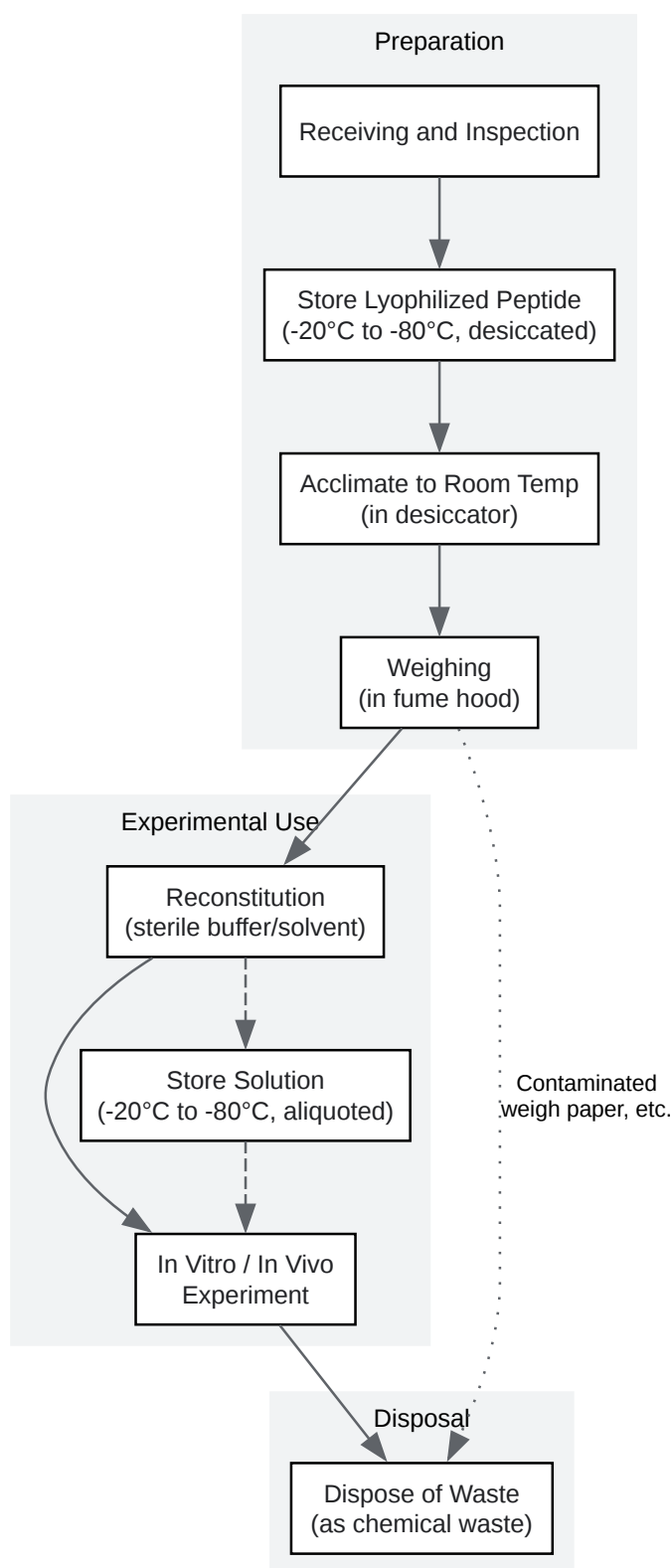
- **[SER140]-PLP(139-151)**
- Complete Freund's Adjuvant (CFA)
- SJL mice
- Sterile phosphate-buffered saline (PBS)

- (Optional) Pertussis toxin (PTX)

Procedure:

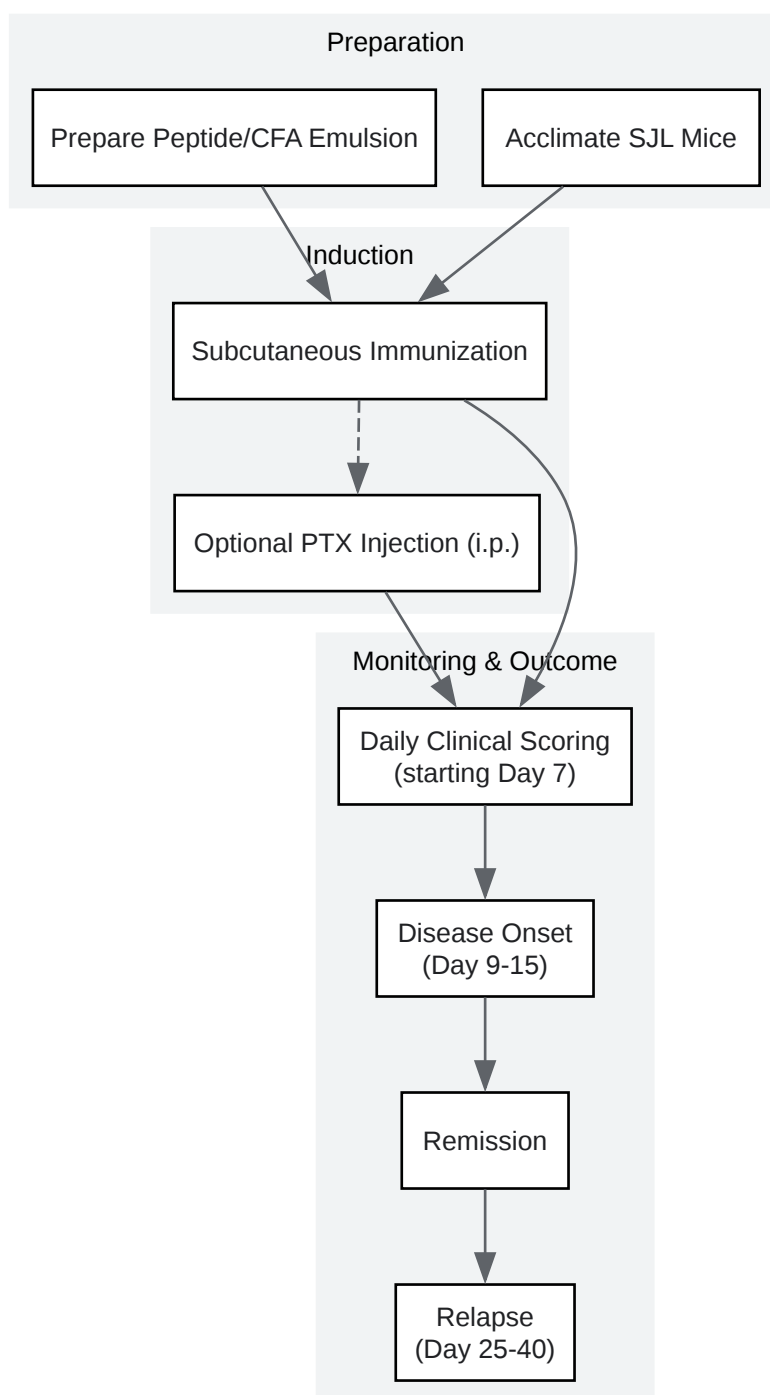
- Preparation of Emulsion: Prepare an emulsion of **[SER140]-PLP(139-151)** in CFA. The final concentration of the peptide is typically between 50 µg and 200 µg per mouse.
- Acclimation: Allow mice to acclimate for at least one week before the start of the experiment.
- Immunization:
 - Inject the emulsion subcutaneously (s.c.) at four sites on the back of each mouse (0.05 mL per site for a total of 0.2 mL).
 - (Optional) If using PTX to enhance the initial EAE severity, administer it intraperitoneally (i.p.) on the day of immunization.
- Monitoring:
 - Begin daily monitoring for clinical signs of EAE around day 7 post-immunization.
 - Score the mice based on a standardized scale (e.g., 0 = no signs, 1 = limp tail, 2 = hind limb weakness, 3 = hind limb paralysis, etc.).
- Disease Course:
 - The onset of disease is typically observed between 9 and 15 days post-immunization.[\[1\]](#)
 - Mice usually experience a peak of disease, followed by a period of remission. A relapse may occur around 25-40 days after the initial immunization.[\[5\]](#)

Visualizations



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Caption: Workflow for safe handling of [SER140]-PLP(139-151).



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Caption: Protocol for EAE induction using [SER140]-PLP(139-151).

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